

# Application Notes and Protocols for F-PEG2-COOH Functionalized Nanoparticles

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## Compound of Interest

Compound Name: *F-Peg2-cooh*

Cat. No.: *B11916302*

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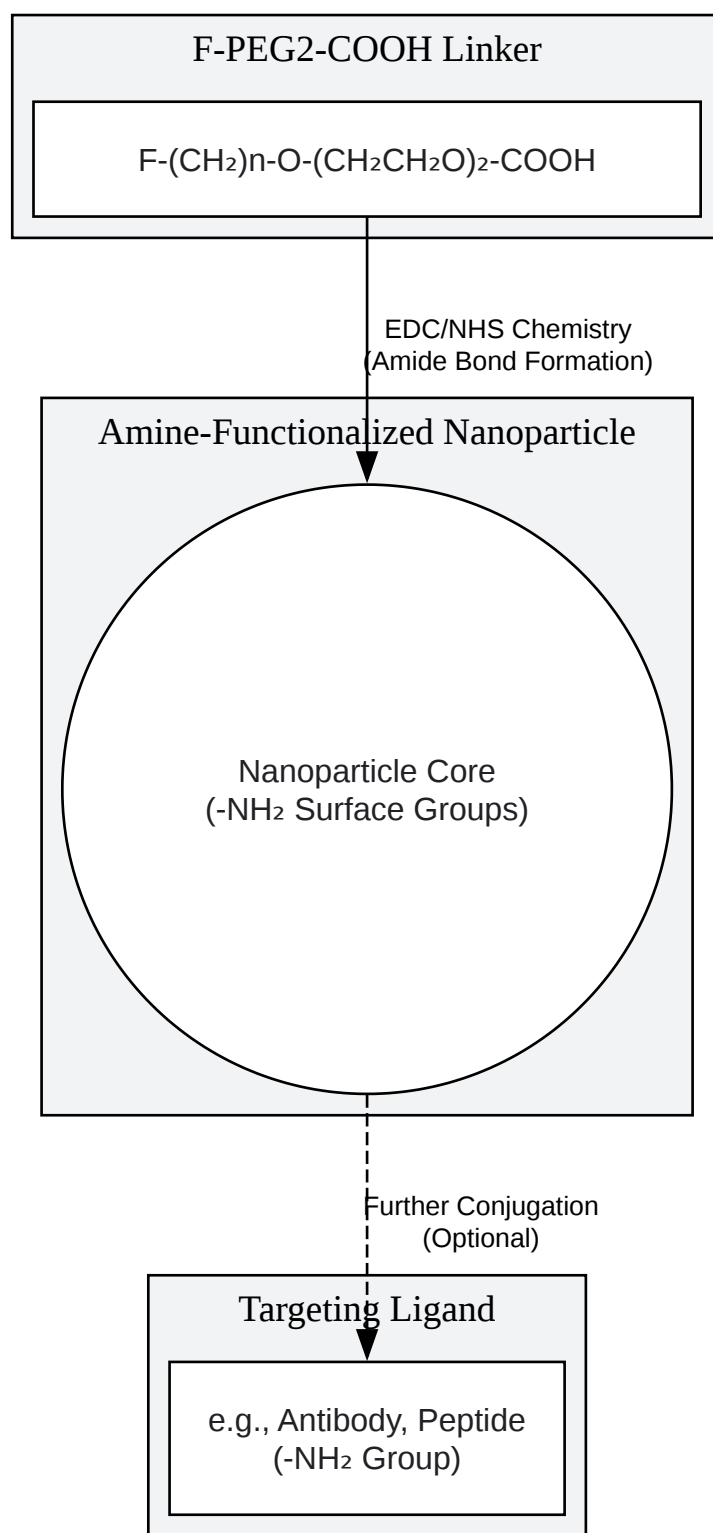
Audience: Researchers, scientists, and drug development professionals.

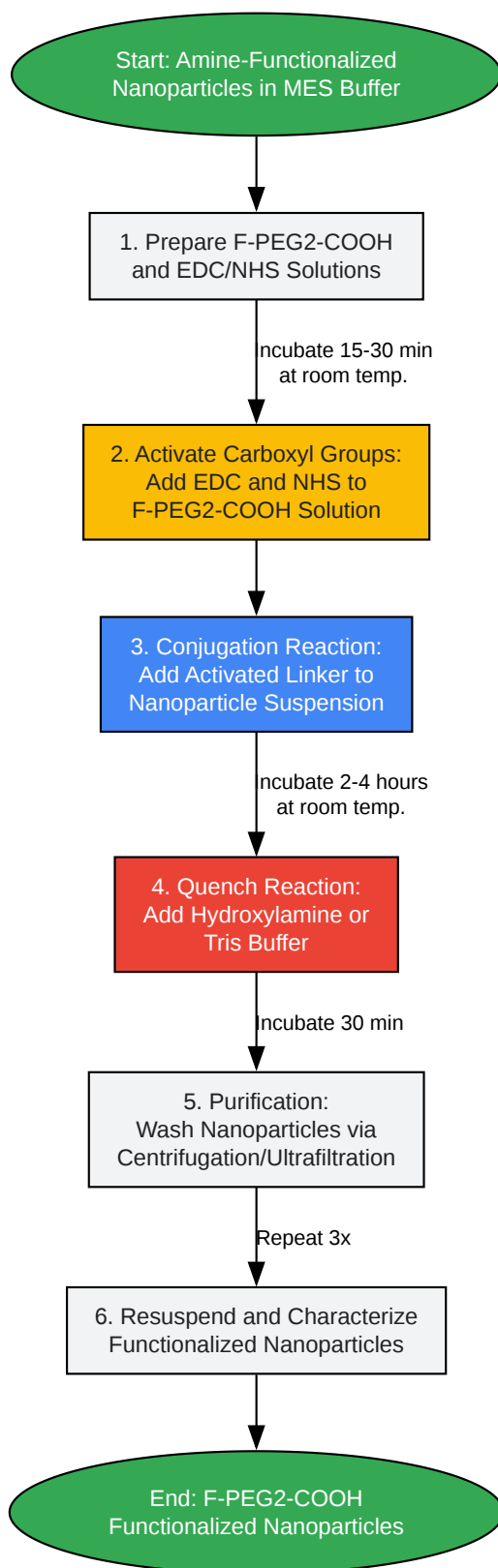
Introduction: The functionalization of nanoparticles with biocompatible linkers is a critical step in the development of advanced drug delivery systems and diagnostic tools. **F-PEG2-COOH** is a heterobifunctional linker that features a fluorine atom, a two-unit polyethylene glycol (PEG) spacer, and a terminal carboxylic acid group. The PEG spacer enhances the nanoparticle's solubility and biocompatibility, reducing immunogenicity and non-specific protein adsorption.<sup>[1]</sup> The terminal carboxyl group allows for covalent conjugation to amine-functionalized nanoparticles or biomolecules, while the fluorine atom can serve as a label for <sup>19</sup>F MRI or as a component in fluorinated drugs.<sup>[1]</sup>

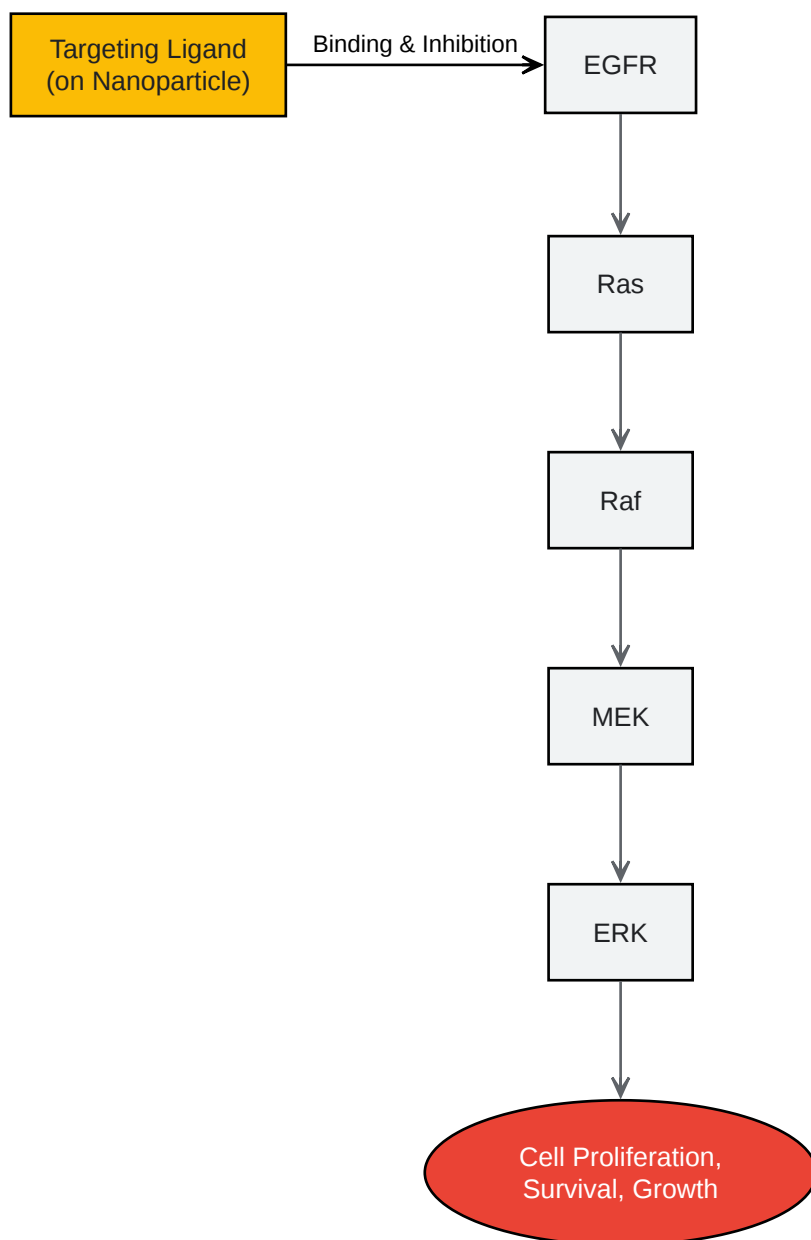
This document provides a detailed protocol for the functionalization of amine-terminated nanoparticles with **F-PEG2-COOH** using the widely adopted carbodiimide chemistry involving 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and N-hydroxysuccinimide (NHS).

## Core Concepts of Nanoparticle Functionalization

The process involves activating the carboxyl group of the **F-PEG2-COOH** linker to make it reactive towards primary amines on the nanoparticle surface. This creates a stable amide bond, covalently attaching the linker to the nanoparticle.







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## References

- 1. F-PEG2-COOH [myskinrecipes.com]
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